

# Commercial availability and suppliers of Heptylbenzene-d20

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Heptylbenzene-d20

Cat. No.: B1448027

[Get Quote](#)

## Heptylbenzene-d20: A Technical Guide for Researchers

An in-depth guide on the commercial availability, suppliers, and technical specifications of **Heptylbenzene-d20**, tailored for researchers, scientists, and professionals in drug development.

**Heptylbenzene-d20** is the deuterated analogue of heptylbenzene, where all 20 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, including as an internal standard for quantitative analysis by mass spectrometry, in metabolic studies, and for elucidating reaction mechanisms. This guide provides a comprehensive overview of its commercial availability, key suppliers, and technical data.

## Commercial Availability and Suppliers

**Heptylbenzene-d20** is commercially available from several specialized chemical suppliers that focus on stable isotope-labeled compounds. Researchers can procure this compound from the following vendors:

- **CDN Isotopes:** A well-established supplier of deuterated compounds, offering **Heptylbenzene-d20**. They provide a minimum isotopic enrichment of 98 atom % D.[\[1\]](#)

- Pharmaffiliates: This company lists n-Heptylbenzene D20 in their catalog of agrochemical standards and offers custom synthesis services.[\[2\]](#)[\[3\]](#)
- Fisher Scientific: A major distributor of scientific products, which includes n-**Heptylbenzene-d20** from CDN Isotopes in their portfolio.[\[4\]](#)
- ChemicalBook: An online chemical database and marketplace that lists **Heptylbenzene-d20** and provides information on its suppliers.[\[5\]](#)
- LGC Standards: A provider of reference standards, which includes n-**Heptylbenzene-d20** for environmental testing applications.

## Technical Data

While a comprehensive Certificate of Analysis with complete specifications for **Heptylbenzene-d20** is not publicly available, the following tables summarize the available quantitative data. The physical properties of the non-deuterated analogue, Heptylbenzene, are provided for reference.

**Table 1: General and Isotopic Information for Heptylbenzene-d20**

Property	Value	Source
Chemical Name	n-Heptylbenzene-d20	N/A
CAS Number	634897-84-0	<a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> D <sub>20</sub>	N/A
Molecular Weight	196.42 g/mol	<a href="#">[1]</a>
Isotopic Enrichment	≥ 98 atom % D	<a href="#">[1]</a>

**Table 2: Physical Properties of Heptylbenzene (Non-deuterated)**

Property	Value	Source
CAS Number	1078-71-3	[6][7]
Molecular Formula	C <sub>13</sub> H <sub>20</sub>	[6][7]
Molecular Weight	176.30 g/mol	[6]
Appearance	Clear, colorless liquid	[8]
Boiling Point	233 °C	[8]
Melting Point	-48 °C	[8]
Density	0.86 g/mL at 25 °C	[8]

Note: The physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. For instance, the boiling points of benzene and deuterated benzene are both 80 °C, while the melting point of deuterated benzene is slightly higher. A similar trend can be expected for **Heptylbenzene-d20**. [9]

## Experimental Protocols

Specific experimental protocols for **Heptylbenzene-d20** are not readily available in the public domain. However, established methods for the analysis of deuterated aromatic hydrocarbons can be adapted. The following are generalized protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, which are the primary techniques for characterizing and quantifying this compound.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Quantification

GC-MS is a fundamental technique for assessing the chemical purity of **Heptylbenzene-d20** and for its quantification in various matrices.

Methodology:

- Sample Preparation:

- Dissolve a known amount of **Heptylbenzene-d20** in a high-purity volatile solvent such as hexane or ethyl acetate to prepare a stock solution.
- For quantitative analysis, a calibration curve is prepared using a series of dilutions of the stock solution. If used as an internal standard, a known amount is spiked into the samples containing the non-deuterated analyte.
- GC-MS System and Conditions:
  - Gas Chromatograph: A standard GC system equipped with a capillary column suitable for the analysis of aromatic hydrocarbons (e.g., a non-polar column like DB-5MS).
  - Injection: Splitless injection is typically used for trace analysis.
  - Oven Temperature Program: An initial temperature of around 50-70°C, held for a few minutes, followed by a temperature ramp (e.g., 10-20°C/min) to a final temperature of approximately 280-300°C.
  - Carrier Gas: Helium at a constant flow rate.
  - Mass Spectrometer: A quadrupole or time-of-flight (TOF) mass spectrometer.
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Full scan mode for initial characterization and to confirm the mass spectrum. Selected Ion Monitoring (SIM) mode for enhanced sensitivity and quantitative analysis, monitoring the molecular ion of **Heptylbenzene-d20** ( $m/z$  196) and a few characteristic fragment ions.
- Data Analysis:
  - The retention time of the **Heptylbenzene-d20** peak is used for identification.
  - The mass spectrum is compared with a reference spectrum (if available) or analyzed for the expected molecular ion and fragmentation pattern.
  - For quantitative analysis, the peak area of the molecular ion is used to construct a calibration curve or to calculate the concentration of the target analyte when used as an

internal standard.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Enrichment

NMR spectroscopy is a powerful tool for confirming the structure of **Heptylbenzene-d20** and determining the extent and position of deuteration.

Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of **Heptylbenzene-d20** in a suitable deuterated NMR solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ). It is crucial that the solvent does not have signals that overlap with any residual proton signals in the sample.
- NMR Spectrometer and Parameters:
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - $^1\text{H}$  NMR: To detect any residual, non-deuterated heptylbenzene. The absence or significant reduction of proton signals corresponding to the heptylbenzene structure confirms a high degree of deuteration.
  - $^2\text{H}$  (Deuterium) NMR: To directly observe the deuterium nuclei. The spectrum will show signals at chemical shifts corresponding to the positions of deuterium atoms, confirming the deuteration pattern.
  - $^{13}\text{C}$  NMR: The spectrum will be simplified due to the coupling of carbon atoms to deuterium instead of hydrogen. This can be used for structural confirmation.
- Data Analysis:
  - In the  $^1\text{H}$  NMR spectrum, the integration of any residual proton signals relative to a known internal standard can provide a measure of the isotopic purity.

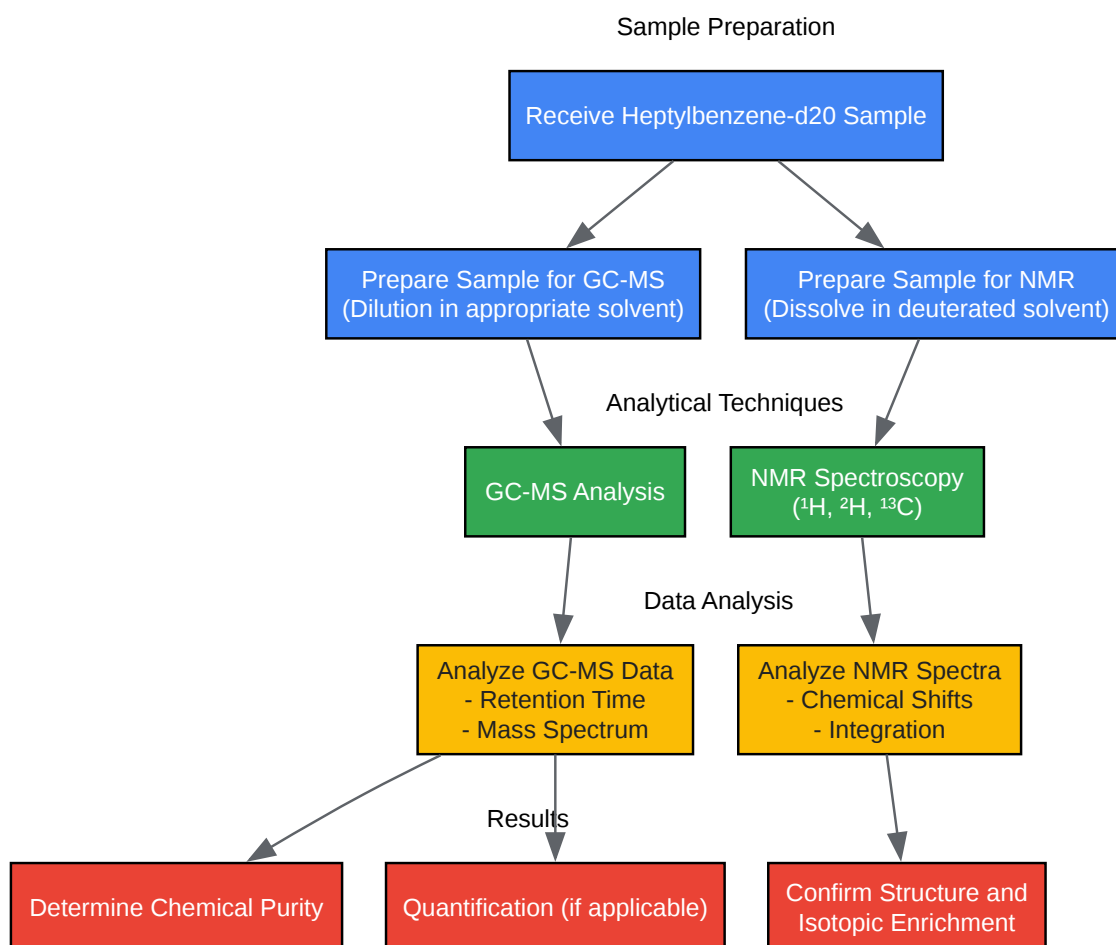
- The  $^2\text{H}$  NMR spectrum provides direct evidence of the deuteration and can be used to confirm that all expected positions are deuterated.
- The  $^{13}\text{C}$  NMR spectrum can be compared to that of non-deuterated heptylbenzene to confirm the carbon skeleton.

## Visualizations

### Analytical Workflow for Heptylbenzene-d20

#### Characterization

The following diagram illustrates a typical workflow for the characterization of **Heptylbenzene-d20**, from sample reception to final data analysis.

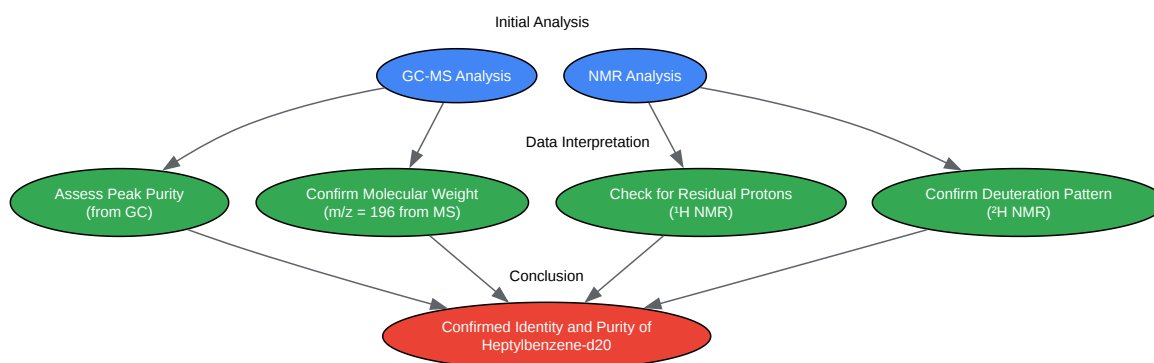


[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **Heptylbenzene-d20**.

## Logical Relationship for Purity and Identity Confirmation

This diagram outlines the logical steps and the interplay of different analytical techniques to confirm the purity and identity of **Heptylbenzene-d20**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdnisotopes.com](http://cdnisotopes.com) [[cdnisotopes.com](http://cdnisotopes.com)]
- 2. [pharmaffiliates.com](http://pharmaffiliates.com) [[pharmaffiliates.com](http://pharmaffiliates.com)]

- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. n-Heptylbenzene-d20, CDN 1 g | Buy Online | CDN | Fisher Scientific [fishersci.es]
- 5. N-HEPTYLBENZENE-D20 | 634897-84-0 [chemicalbook.com]
- 6. Heptylbenzene | C13H20 | CID 14115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. nbinno.com [nbinno.com]
- 9. Deuterated benzene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Commercial availability and suppliers of Heptylbenzene-d20]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1448027#commercial-availability-and-suppliers-of-heptylbenzene-d20]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)